

# Technical Guide: Proper Disposal of 1,3-Bis(2-hydroxyethyl)guanidine

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## Compound of Interest

Compound Name: 1,3-Bis(2-hydroxyethyl)guanidine

Cat. No.: B12853905

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## Executive Safety Summary

**1,3-Bis(2-hydroxyethyl)guanidine** is a substituted guanidine derivative.<sup>[1][2][3][4]</sup> Like its parent compound guanidine, it functions as a strong organic base.<sup>[1]</sup> While specific toxicological data for this exact derivative is limited compared to common reagents, it must be handled with the same rigor as corrosive alkaline substances and irritants.<sup>[1]</sup>

Core Disposal Directive:

- Do NOT flush down the drain.<sup>[1][5][6]</sup>
- Do NOT mix with strong acids without controlled neutralization protocols (risk of exothermic reaction).<sup>[1]</sup>
- Primary Disposal Path: High-temperature incineration via a licensed hazardous waste contractor.<sup>[1][6]</sup>

## Chemical Identity & Hazard Assessment

Before disposal, verify the physical state and concentration of your waste stream.<sup>[1]</sup>

Parameter	Data / Characteristic
Chemical Name	1,3-Bis(2-hydroxyethyl)guanidine
CAS Number	130493-73-1
Molecular Formula	C <sub>5</sub> H <sub>13</sub> N <sub>3</sub> O <sub>2</sub>
Physical State	Typically a viscous oil or hygroscopic solid (low melting point).[1][2]
Acidity/Basicity	Strong Base (pKa of guanidine core ~13.6; derivatives typically ~12-13).[1]
Primary Hazards	Skin/Eye Irritant (Cat 2/2A); Potential Corrosive (Cat 1) if concentrated.[1]
Incompatibilities	Strong acids, strong oxidizers, acid anhydrides, acid chlorides.[1]



*Critical Safety Note: Guanidine derivatives can release toxic gases (nitrogen oxides) upon thermal decomposition.[1] Ensure waste containers are not stored near heat sources.[1]*

## Waste Classification & Segregation

Proper segregation is the first step in the disposal workflow.[1] Label all waste containers with the full chemical name—do not use abbreviations like "HEG".[1]

## Waste Stream Categories

Stream Type	Description	Segregation Rule
Stream A: Solid Waste	Pure substance, contaminated wipes, weighing boats, PPE.[1][6]	Segregate as "Hazardous Solid Waste - Basic/Organic".
Stream B: Aqueous Solution	Dissolved compound in water or buffer.[1]	Segregate as "Basic Inorganic/Organic Aqueous Waste". pH > 10.[1]
Stream C: Organic Solvents	Dissolved in MeOH, EtOH, DMSO, etc.[1]	Segregate as "Flammable Organic Waste".

## Step-by-Step Disposal Protocols

### Protocol A: Solid Waste Disposal

- Applicability: Expired pure chemicals, spill cleanup residues, contaminated solids.[1][6]
- Action:
  - Place material in a chemically compatible container (HDPE or Glass).[1]
  - Label clearly: "Hazardous Waste - **1,3-Bis(2-hydroxyethyl)guanidine** - Irritant/Base".[1]
  - Seal tightly.[1][7] Hygroscopic nature means it will absorb atmospheric water and potentially liquify if left open.[1]
  - Transfer to the central hazardous waste accumulation area for incineration.[1]

### Protocol B: Aqueous Solution Disposal (Neutralization)

- Applicability: Stock solutions or reaction byproducts in water.[1]
- Warning: Neutralization generates heat.[1] Perform in a fume hood.
- Procedure:
  - Measure pH: Confirm the solution is basic (pH > 9).[1]

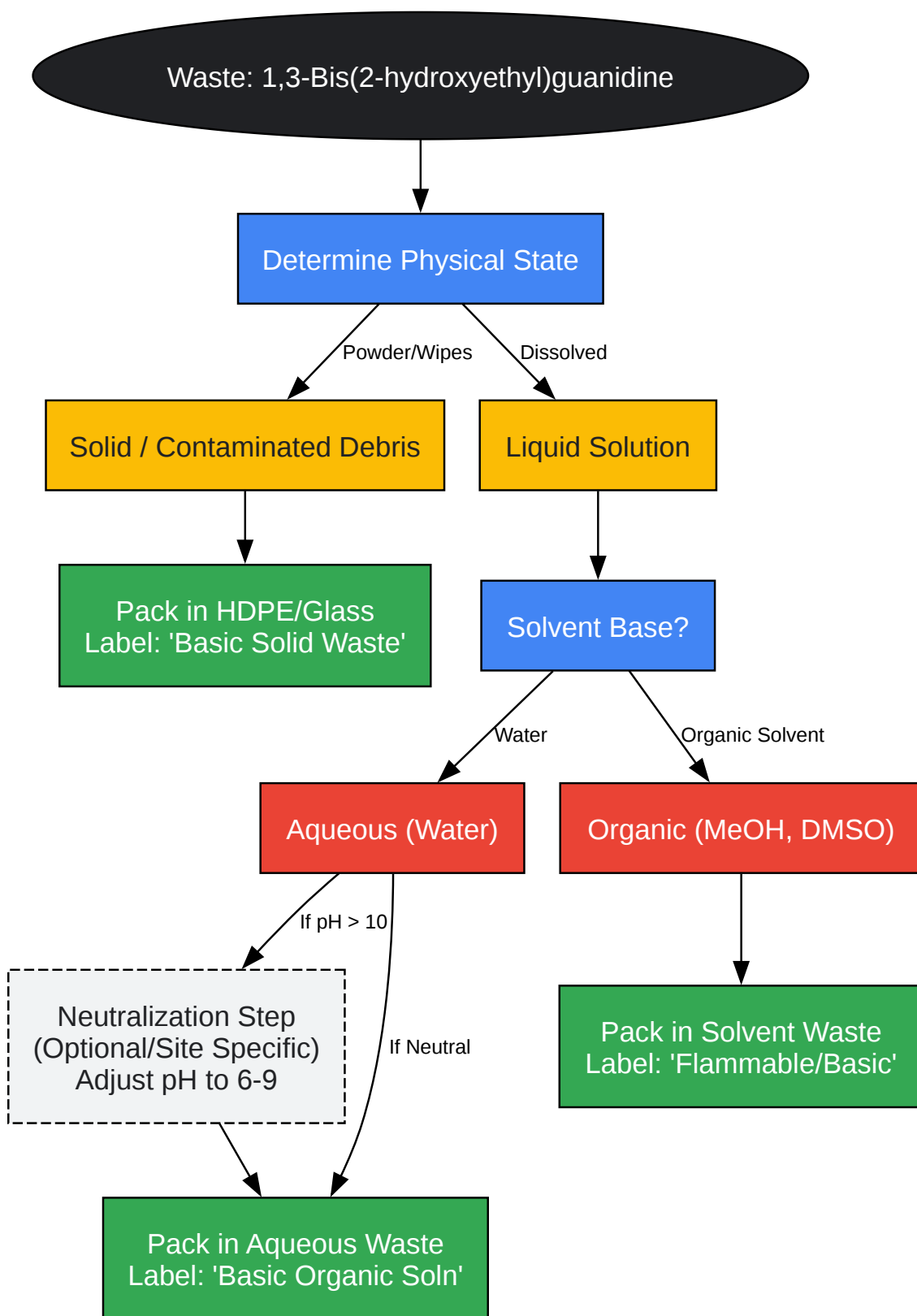
- Cooling: If the volume is >500 mL, place the collection vessel in an ice bath.
- Titration: Slowly add 1M Hydrochloric Acid (HCl) or Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>) while stirring.
- Target: Adjust pH to range 6.0 – 9.0.
- Final Check: Once neutral, the solution is still considered chemical waste due to the organic content (guanidine backbone).[1]
- Disposal: Label as "Neutralized Aqueous Waste containing Guanidine Derivatives" and hand over to EHS.[1] Do not drain dispose unless explicitly authorized by your local wastewater authority (POTW).[1]

## Protocol C: Organic Solvent Disposal

- Applicability: Eluents from chromatography or reaction mixtures.[1]
- Action:
  - Do not neutralize.[1] The organic solvent dictates the classification.
  - Combine with compatible non-halogenated organic solvents.[1]
  - Label as "Flammable Organic Waste (Basic)".
  - Crucial: Ensure no strong acids are added to this container to prevent unexpected reactions.

## Visual Disposal Workflow

The following decision tree outlines the logical flow for categorizing and disposing of this compound.



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Figure 1: Decision tree for classifying and packaging **1,3-Bis(2-hydroxyethyl)guanidine** waste streams.

## Emergency Spill Response

In the event of a spill outside of containment:

- Evacuate & PPE: Clear the immediate area. Don nitrile gloves, lab coat, and safety goggles. [1][6] If powder is dispersed, use a dust mask (N95) to prevent inhalation of alkaline dust.[1]
- Contain: Dike liquid spills with absorbent pads or vermiculite.[1]
- Neutralize: For liquid spills, apply a weak acid neutralizer (e.g., citric acid powder) until pH is neutral.[1]
- Collect: Sweep up solid/absorbed waste into a sealable container.
- Clean: Wash the area with soap and water; collect this rinsate as hazardous waste.[1]

## References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for Guanidine Derivatives. Retrieved February 19, 2026, from [\[Link\]](#)[1]

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